

A Comprehensive Technical Guide to 3,5-Bis(trifluoromethyl)benzoyl Chloride

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Compound of Interest

Compound Name: 3,5-Bis(trifluoromethyl)benzoyl chloride

Cat. No.: B1294584

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CAS Number: 785-56-8

This technical guide provides an in-depth overview of **3,5-Bis(trifluoromethyl)benzoyl chloride**, a key reagent and intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information, including physical and chemical properties, safety data, experimental protocols, and reaction pathways.

Chemical and Physical Properties

3,5-Bis(trifluoromethyl)benzoyl chloride is a highly reactive acyl chloride characterized by the presence of two trifluoromethyl groups on the benzene ring. These electron-withdrawing groups significantly enhance the electrophilicity of the carbonyl carbon, making it a potent acylating agent.

Property	Value	Reference
CAS Number	785-56-8	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₃ ClF ₆ O	[1] [2] [5]
Molecular Weight	276.56 g/mol	[1] [2] [5]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	194.3 °C at 760 mmHg; 81 °C at 24 mmHg	[1] [6]
Density	1.526 - 1.54 g/cm ³	[1] [6]
Refractive Index	n _{20/D} 1.43 - 1.435	[1] [6] [7]
Flash Point	72.2 °C (161.6 °F) - closed cup	[6] [7]
Purity	≥ 97-98%	[1] [3] [4]

Safety and Hazard Information

Due to its high reactivity, **3,5-Bis(trifluoromethyl)benzoyl chloride** is classified as a hazardous substance. It is corrosive and reacts with water. Appropriate safety precautions must be taken during handling and storage.

Hazard Statement	GHS Classification	Precautionary Statements
H290: May be corrosive to metals	Corrosive to metals, Category 1	P234, P390, P406
H314: Causes severe skin burns and eye damage	Skin corrosion/irritation, Category 1C	P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405
H318: Causes serious eye damage	Serious eye damage, Category 1	P280, P305+P351+P338+P310

GHS Pictogram:



Experimental Protocols

Synthesis of 3,5-Bis(trifluoromethyl)benzoyl Chloride

A common method for the synthesis of **3,5-Bis(trifluoromethyl)benzoyl chloride** involves the reaction of 3,5-bis(trifluoromethyl)benzoic acid with a chlorinating agent, such as thionyl chloride or oxalyl chloride. A patented method describes the conversion from 3,5-bis(trifluoromethyl)benzoyl fluoride using silicon tetrachloride in the presence of a Lewis acid catalyst.

Protocol: Conversion from 3,5-Bis(trifluoromethyl)benzoyl Fluoride

- Reagents: 3,5-bis(trifluoromethyl)benzoyl fluoride (1040g), aluminum chloride (24g), silicon tetrachloride (224g), triphenylphosphine (5g), X zeolite 133 (30g).
- Procedure:
 - Charge a reactor with 1040g of 3,5-bis(trifluoromethyl)benzoyl fluoride and 24g of aluminum chloride.
 - Heat the mixture to 40°C with stirring.
 - Over a period of 3 hours, add 224g of silicon tetrachloride dropwise, maintaining the temperature below 45°C.
 - Continue stirring for 2 hours until gas evolution ceases.
 - Add 30g of X zeolite 133 and filter the mixture.
 - To the filtrate, add 5g of triphenylphosphine.
 - Distill the mixture under vacuum (12 mbar) in a 70 cm column.
 - Collect the product, **3,5-bis(trifluoromethyl)benzoyl chloride**, at a boiling point of 68°C (bath temperature: 80°C).

- Yield: 623g (83.6% of theoretical).[\[2\]](#)

General Protocol for N-Acylation (Amide Synthesis)

3,5-Bis(trifluoromethyl)benzoyl chloride is an excellent reagent for the acylation of primary and secondary amines to form the corresponding amides. The Schotten-Baumann reaction conditions are often employed.

- Reagents: A primary or secondary amine, **3,5-bis(trifluoromethyl)benzoyl chloride**, a base (e.g., pyridine, triethylamine, or aqueous sodium hydroxide), and a suitable solvent (e.g., dichloromethane, diethyl ether, or a biphasic system).
- Procedure:
 - Dissolve the amine in the chosen solvent in a reaction vessel.
 - If using an organic base, add it to the amine solution.
 - Cool the mixture in an ice bath.
 - Slowly add **3,5-bis(trifluoromethyl)benzoyl chloride** to the stirred solution.
 - Allow the reaction to proceed at low temperature and then warm to room temperature.
 - Monitor the reaction progress using thin-layer chromatography (TLC).
 - Upon completion, perform an aqueous workup to remove the base and any unreacted starting materials.
 - Extract the product with an organic solvent, dry the organic layer, and concentrate under reduced pressure.
 - Purify the resulting amide by recrystallization or column chromatography.

Applications in Research and Development

The unique electronic properties imparted by the two trifluoromethyl groups make **3,5-bis(trifluoromethyl)benzoyl chloride** a valuable building block in several areas:

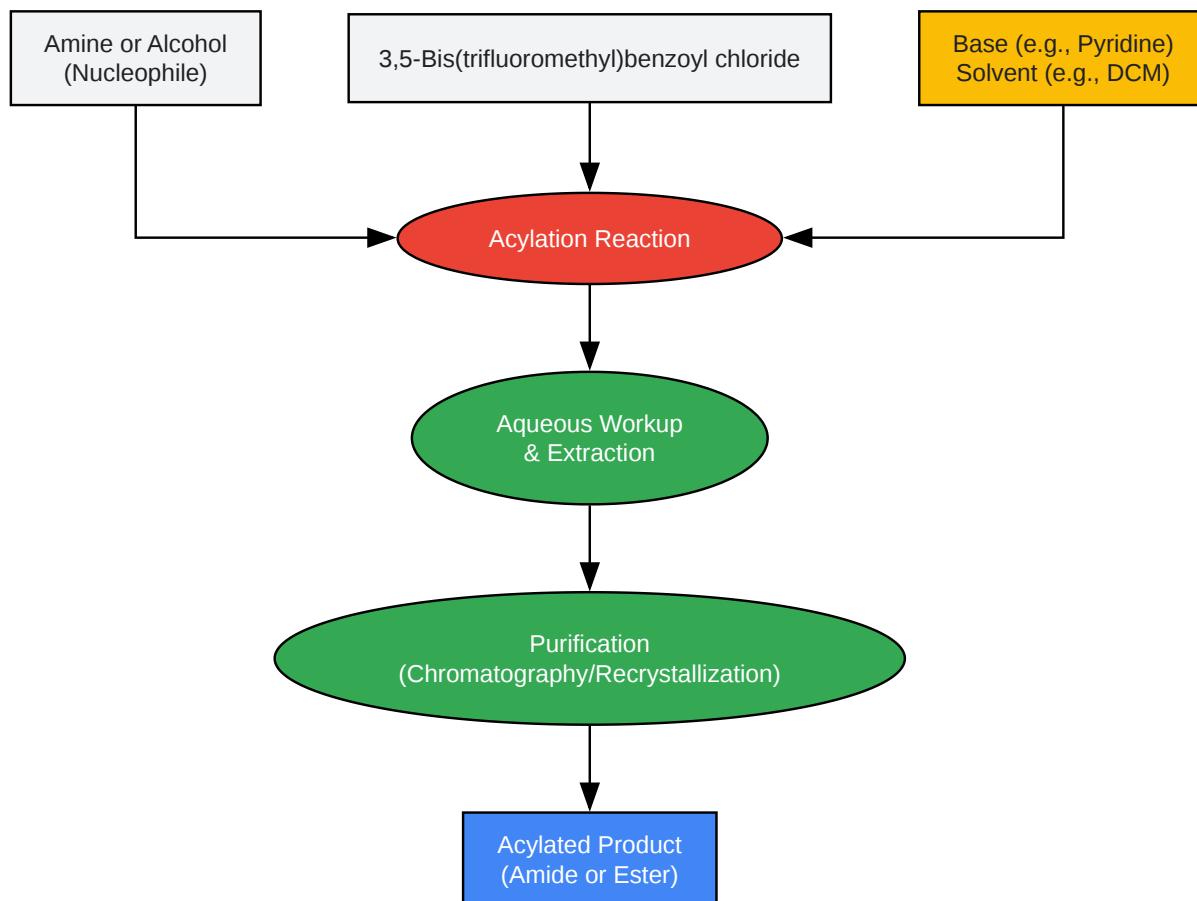
- Pharmaceutical Synthesis: It is used as an intermediate in the synthesis of pharmacologically active compounds, including substance P (neurokinin-1) receptor antagonists.[\[8\]](#) The trifluoromethyl groups can enhance the lipophilicity and metabolic stability of drug candidates.
- Agrochemicals: This compound serves as a key intermediate in the production of various fluorinated agrochemicals.[\[1\]](#)
- Specialty Polymers: It is utilized in the manufacturing of specialty polymers with enhanced thermal stability and chemical resistance.[\[1\]](#)
- Organic Synthesis: As a versatile building block, it facilitates the creation of complex molecular architectures and novel compounds with desirable characteristics.[\[1\]](#)

Visualizations

Synthesis Pathway

Caption: Synthesis of **3,5-Bis(trifluoromethyl)benzoyl chloride**.

General Acylation Workflow



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Caption: General workflow for acylation reactions.

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